

Application Notes and Protocols for the Continuous Cocrystallization of Isonicotinamide

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Compound of Interest

Compound Name: Isonicotinamide

Cat. No.: B137802

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Introduction

Cocrystallization is a widely utilized technique in the pharmaceutical industry to enhance the physicochemical properties of active pharmaceutical ingredients (APIs), such as solubility, stability, and bioavailability, without altering their chemical structure. **Isonicotinamide** (INA), a derivative of vitamin B3, is a common and safe coformer used in the development of pharmaceutical cocrystals due to its ability to form robust hydrogen bonds.[1][2] Continuous manufacturing offers significant advantages over traditional batch processes, including improved product consistency, higher efficiency, and a smaller footprint. These application notes provide detailed experimental setups and protocols for the continuous cocrystallization of **isonicotinamide** with a model coformer, benzoic acid, using two primary methods: mixing-induced supersaturation and twin-screw extrusion.

Application Note 1: Continuous Cocrystallization via Mixing-Induced Supersaturation

This method combines reactive and antisolvent crystallization concepts to generate supersaturation by mixing two undersaturated solutions of the coformers in different solvent systems.[3][4] This approach allows for a wider selection of solvents and provides precise control over the crystallization process.

Experimental Protocol: Isonicotinamide-Benzoic Acid (INA-BZA) Cocrystals

This protocol details the continuous production of both 1:1 and 2:1 stoichiometric cocrystals of **isonicotinamide** and benzoic acid.

1. Materials and Solution Preparation:

- **Isonicotinamide (INA) Solution:** Prepare a solution of **isonicotinamide** in deionized water at the desired concentration (e.g., 68.1 g/kg water).
- **Benzoic Acid (BZA) Solution:** Prepare a solution of benzoic acid in ethanol at the desired concentration (e.g., 213 g/kg ethanol).
- All solutions should be filtered through a 0.2 μm filter before use.

2. Experimental Setup:

- Utilize two precision pumps (e.g., peristaltic or syringe pumps) to deliver the INA and BZA solutions.
- Feed the two solutions into a static mixer (e.g., a T-mixer or a concentric capillary mixer) to ensure rapid and efficient mixing.
- The outlet of the mixer should be connected to a residence time unit (e.g., coiled tubing) to allow for nucleation and crystal growth. The length and diameter of the tubing will determine the residence time.
- The entire setup should be maintained at a constant temperature (isothermal conditions), for example, 25 °C.

3. Continuous Cocrystallization Procedure:

- Set the pumps to the desired flow rates to achieve the target mass ratio and total flow rate.
- Pump the INA and BZA solutions simultaneously through the mixer.
- Supersaturation is induced upon mixing, leading to the nucleation of cocrystals.

- The resulting slurry flows through the residence time unit.
- Collect the slurry from the outlet of the residence time unit.

4. Product Isolation and Analysis:

- Filter the collected slurry using a suitable filter (e.g., 0.2 μm PTFE filter).
- Dry the collected solid product in an oven at a controlled temperature (e.g., 40 °C for 24 hours).
- Analyze the dried product to confirm the cocrystal form and purity using techniques such as Powder X-ray Diffraction (PXRD), Differential Scanning Calorimetry (DSC), and Fourier Transform Infrared (FTIR) spectroscopy.

Data Presentation: Process Parameters for INA-BZA Cocrystallization

The following tables summarize the experimental conditions derived from screening and continuous-run experiments for producing 1:1 and 2:1 INA-BZA cocrystals.

Table 1: Screening Experiment Parameters

Parameter	Value
INA Solution Concentration	68.1 g/kg (in Water)
BZA Solution Concentration	213 g/kg (in Ethanol)
Temperature	25 °C
Solution Mass Ratios (INA:BZA)	2:1, 1:1, 1:2, 1:4, 1:9

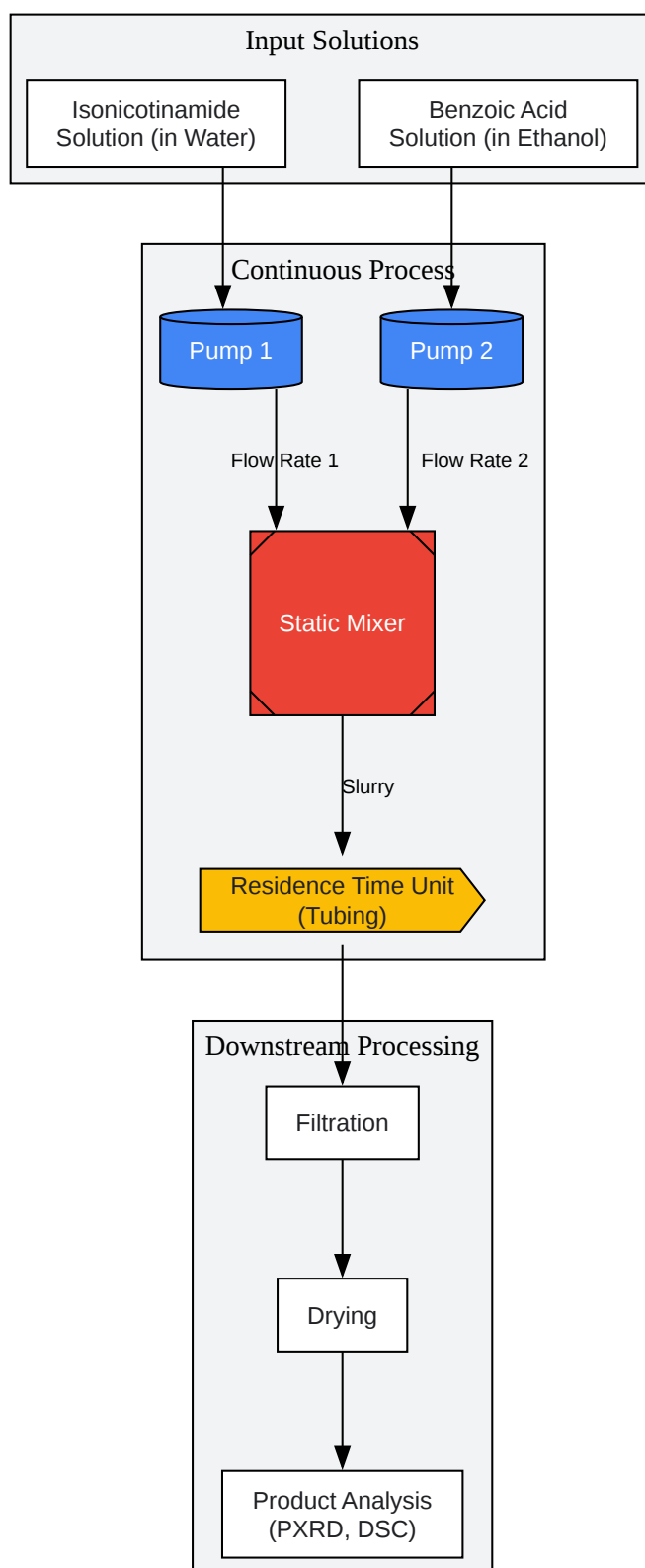
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Table 2: Continuous Process Parameters

Target Cocrystal	INA Solution Flow Rate	BZA Solution Flow Rate	Total Flow Rate	Ratio (w/w)	Solid Output
2:1 INA-BZA	10-30 g/min	10-30 g/min	20, 40, 60 g/min	50:50	Yield dependent on flow rate

| 1:1 INA-BZA | 100 g/min | 15 g/min | 115 g/min | - | 0.0726 g/min (after 18 min) |

Workflow Diagram: Mixing-Induced Supersaturation



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Caption: Workflow for continuous cocrystallization by mixing-induced supersaturation.

Application Note 2: Continuous Cocrystallization via Twin-Screw Extrusion (TSE)

Twin-Screw Extrusion (TSE) is a solvent-free or solvent-assisted method for continuous cocrystallization. It utilizes heat and mechanical shear to induce solid-state transformations, making it an efficient and environmentally friendly "green" technology. This method is particularly effective for producing cocrystals of various APIs, including those with nicotinamide, a compound structurally similar to **isonicotinamide**.

Experimental Protocol: General TSE for Isonicotinamide Cocrystals

1. Material Preparation:

- Accurately weigh **isonicotinamide** and the coformer in the desired stoichiometric ratio (e.g., 1:1 or 2:1).
- Blend the materials thoroughly using a suitable blender (e.g., a Turbula blender) for approximately 10 minutes to ensure a homogenous mixture.

2. Experimental Setup:

- Use a co-rotating twin-screw extruder equipped with multiple controllable heating zones. A common lab-scale model is a 16mm or 11mm extruder.
- Configure the screws with a combination of conveying and kneading elements to ensure efficient mixing and material transport.
- Equip the extruder with a volumetric or gravimetric feeder to deliver the powder blend at a constant rate.

3. Extrusion Procedure:

- Pre-heat the extruder barrel zones to the target temperature profile. The temperature is a critical parameter and should be optimized based on the thermal properties (e.g., melting points, eutectic temperature) of the components.

- Set the screw speed to the desired rate (e.g., 50-100 RPM).
- Start the feeder to introduce the powder blend into the extruder at a controlled feed rate.
- The material is conveyed, mixed, and heated within the extruder barrel, leading to the formation of the cocrystal.
- The extrudate exits through the die.

4. Product Collection and Analysis:

- Collect the extrudate as it exits the die. The material may need to be cooled.
- Mill the extrudate to obtain a uniform powder if necessary.
- Analyze the final product using PXRD and DSC to determine the extent of conversion to the cocrystal phase and to check for purity.

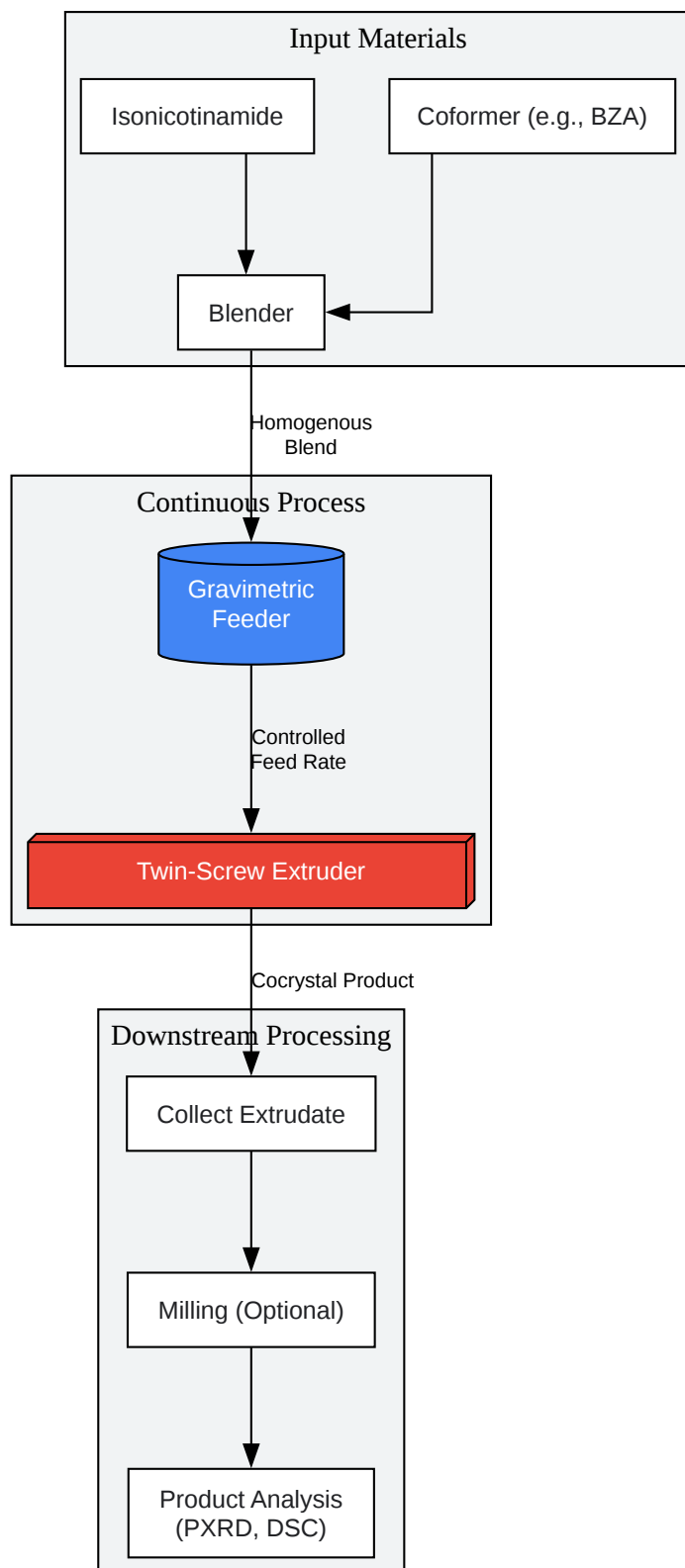
Data Presentation: Typical TSE Process Parameters

Table 3: General Parameters for Twin-Screw Extrusion CocrySTALLIZATION

Parameter	Typical Range/Value	Purpose
Extruder Diameter	11 - 16 mm (Lab Scale)	Defines processing volume
L/D Ratio	25:1 or higher	Affects residence time
Temperature Profile	Varies (e.g., 90 - 170 °C)	Critical for inducing phase transformation
Screw Speed	50 - 150 RPM	Influences mixing intensity and shear
Feed Rate	5 - 15% (of max feeder rate)	Controls throughput and extruder fill level

| Screw Configuration | Combination of conveying/kneading elements | Optimizes mixing and pressure |

Workflow Diagram: Twin-Screw Extrusion



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Caption: Workflow for continuous cocrystallization using twin-screw extrusion.

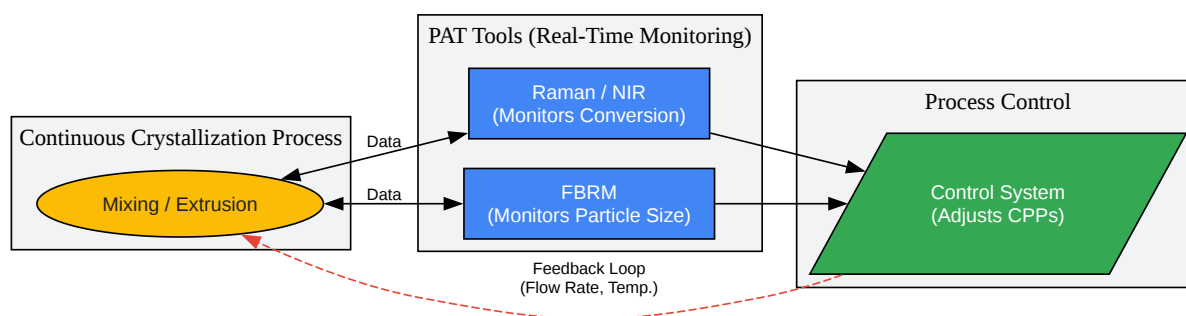
Integration of Process Analytical Technology (PAT)

To ensure robust and consistent production, Process Analytical Technology (PAT) tools can be integrated into the continuous cocrystallization process. PAT enables real-time monitoring and control of critical quality attributes (CQAs) and critical process parameters (CPPs).

Key PAT Tools for Cocrystallization:

- Raman or Near-Infrared (NIR) Spectroscopy: Can be used for in-line monitoring of the chemical composition to determine the conversion to the cocrystal phase in real-time.
- Focused Beam Reflectance Measurement (FBRM): Provides real-time information on particle size and count, which is crucial for monitoring nucleation and crystal growth.

Logical Diagram: PAT Integration in Continuous Crystallization



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Caption: Logical relationship for integrating PAT into a continuous process.

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